

An In-depth Technical Guide to the Synthesis and Characterization of 4-Phthalimidocyclohexanone

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Compound of Interest

Compound Name: 4-Phthalimidocyclohexanone

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Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **4-Phthalimidocyclohexanone**, a key intermediate in the pharmaceutical industry. The document details established synthetic methodologies, including a proposed route via the Mitsunobu reaction, and outlines the analytical techniques used for its structural elucidation and purity assessment. All quantitative data is presented in structured tables, and key experimental workflows are visualized using diagrams to facilitate understanding and replication by researchers in drug development and organic synthesis.

Introduction

4-Phthalimidocyclohexanone, also known as N-(4-oxocyclohexyl)phthalimide, is a crucial chemical intermediate, primarily recognized for its role in the synthesis of Pramipexole, a dopamine agonist used in the treatment of Parkinson's disease and restless legs syndrome.^[1] The structural integrity and purity of this intermediate are paramount to ensure the efficacy and safety of the final active pharmaceutical ingredient (API). This guide serves as a technical resource for chemists and pharmaceutical scientists, providing detailed information on its synthesis and characterization.

Physicochemical Properties

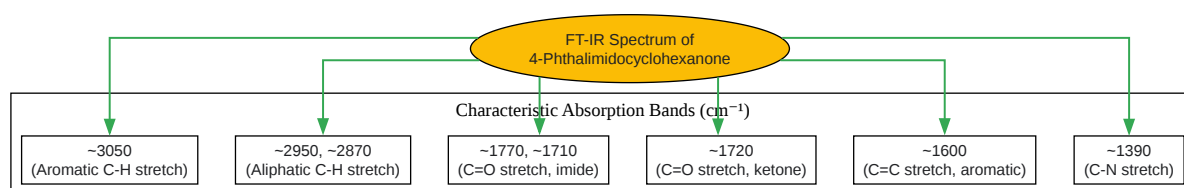
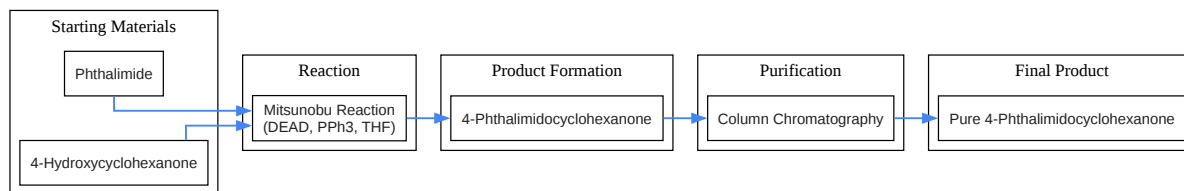
4-Phthalimidocyclohexanone is a white to off-white crystalline powder. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **4-Phthalimidocyclohexanone**

Property	Value	Reference
CAS Number	104618-32-8	[2]
Molecular Formula	C ₁₄ H ₁₃ NO ₃	[2]
Molecular Weight	243.26 g/mol	[2]
Melting Point	142.0 to 146.0 °C	[1]
Boiling Point	410.0 ± 38.0 °C (Predicted)	[1]
Density	1.357 g/cm ³	[1]
Appearance	White to almost white powder/crystal	[3]
Purity	>98.0% (GC)	[3]
Storage	Sealed in a dry, room temperature environment	[1]

Synthesis of 4-Phthalimidocyclohexanone

The synthesis of **4-Phthalimidocyclohexanone** can be approached through several synthetic strategies. One of the most direct and efficient methods is the Mitsunobu reaction, which allows for the conversion of an alcohol to a phthalimide in a single step with inversion of stereochemistry.[4][5] Another common approach involves the reaction of phthalic anhydride with 4-aminocyclohexanone. A generalized workflow for the synthesis is depicted below.



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